

safety and handling precautions for 2-Hydroxybenzonitrile

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Compound of Interest

Compound Name: 2-Hydroxybenzonitrile

Cat. No.: B042573

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An In-depth Technical Guide to the Safe Handling of **2-Hydroxybenzonitrile**

For Researchers, Scientists, and Drug Development Professionals

Chemical Identification and Physical Properties

2-Hydroxybenzonitrile, also known as Salicylonitrile or 2-Cyanophenol, is an organic compound utilized as an intermediate in the synthesis of pharmaceuticals, agrochemicals, and dyes.[1] It is a white to light yellow or brown solid, typically in powder form.[1][2] Understanding its fundamental properties is critical for safe handling in a laboratory setting.

Table 1: Chemical Identifiers for **2-Hydroxybenzonitrile**

Identifier	Value
CAS Number	611-20-1[3]
Molecular Formula	C ₇ H ₅ NO[4][5]
Molecular Weight	119.12 g/mol [5]
Synonyms	Salicylonitrile, 2-Cyanophenol, o-Hydroxybenzonitrile[1][5][6]
InChI Key	CHZCERSEMWNHL-UHFFFAOYSA-N[1]

| EC Number | 210-259-3[7] |

Table 2: Physical and Chemical Properties of **2-Hydroxybenzonitrile**

Property	Value	Source
Appearance	White to brown powder/solid	[2]
Melting Point	92-95 °C	[4]
Boiling Point	149 °C @ 14 mmHg	[7]
Flash Point	46 °C	[7]
Solubility	Limited solubility in water; soluble in organic solvents like ethanol and acetone.	[1]

| Stability | Stable under normal conditions. Incompatible with strong oxidizing agents and strong bases. |[4] |

Hazard Identification and GHS Classification

2-Hydroxybenzonitrile is classified as a hazardous chemical and requires careful handling to avoid adverse health effects.[6] The primary hazards are acute oral toxicity, serious eye damage, and the potential for skin sensitization.[2][6][7]

Table 3: GHS Hazard Classification for **2-Hydroxybenzonitrile**

Hazard Class	Category	Hazard Statement	Signal Word
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	Danger[2][6][7]
Serious Eye Damage/Irritation	Category 1	H318: Causes serious eye damage	Danger[2][6][7]
Skin Sensitization	Sub-category 1B	H317: May cause an allergic skin reaction	Danger[2][6][7]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	Warning[5][8]

| Specific Target Organ Toxicity, Single Exposure | Category 3 | H335: May cause respiratory irritation | Warning[5][8] |

Note: The signal word "Danger" is used due to the "Serious Eye Damage" classification, which takes precedence over "Warning".[2][6]

Experimental Protocol: Standard Operating Procedure (SOP) for Safe Handling

This protocol outlines the necessary steps for handling **2-Hydroxybenzotrile** to minimize exposure risk.

Engineering Controls

- All weighing and handling of **2-Hydroxybenzotrile** powder must be conducted in a certified chemical fume hood or other approved ventilated enclosure to minimize inhalation of dust.[9][10]
- Ensure that a safety shower and eyewash station are readily accessible and have been tested within the last year.[6][11]

Required Personal Protective Equipment (PPE)

Strict adherence to PPE is mandatory.[9]

- **Eye and Face Protection:** Chemical safety goggles conforming to EN 166 (EU) or NIOSH (US) standards are required.[7] A full-face shield should be used if there is a significant risk of splashing.[9]
- **Skin Protection:** A lab coat must be worn and fully buttoned.[10] Chemical-resistant gloves (e.g., nitrile rubber) must be worn when handling the compound.[9] Contaminated gloves should be changed immediately.[10]
- **Respiratory Protection:** If working outside of a fume hood or if dust formation is likely, a NIOSH-approved N95 dust mask or equivalent respirator is required.[9]

Handling and Storage Procedures

- **Handling:** Avoid contact with skin, eyes, and clothing.[2][12] Avoid the formation of dust and aerosols.[2][7] Do not eat, drink, or smoke in areas where the chemical is handled.[7][13] Wash hands thoroughly after handling.[6][13]
- **Storage:** Store in a tightly closed container in a dry, cool, and well-ventilated area.[2][12] Keep away from incompatible materials such as strong oxidizing agents and strong bases.[4][6]

Waste Disposal

- All waste containing **2-Hydroxybenzonitrile** is classified as hazardous waste.[2]
- Collect all solid waste and contaminated materials in a designated, sealed, and properly labeled hazardous waste container.[9]
- Dispose of waste in accordance with all local, state, and federal regulations.[6][12]

Emergency and First Aid Protocols

Immediate and appropriate action is crucial in the event of an exposure.

Table 4: First Aid Measures for **2-Hydroxybenzonitrile** Exposure

Exposure Route	First Aid Protocol
Eye Contact	Immediately rinse cautiously with water for at least 15 minutes.[6][7] Remove contact lenses, if present and easy to do. Continue rinsing.[6][7] Seek immediate medical attention from a physician or ophthalmologist.[6]
Skin Contact	Take off contaminated clothing immediately.[7] Wash the affected area with plenty of soap and water for at least 15 minutes.[6] If skin irritation or a rash occurs, get medical advice/attention. [6][7]
Ingestion	Rinse mouth with water.[6][7] Call a POISON CENTER or doctor/physician immediately if you feel unwell.[6][12] Do NOT induce vomiting.[7] Never give anything by mouth to an unconscious person.[7]

| Inhalation | Move the victim to fresh air.[6][7] If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[7] Get medical attention if symptoms occur.[6] |

Accidental Release Measures

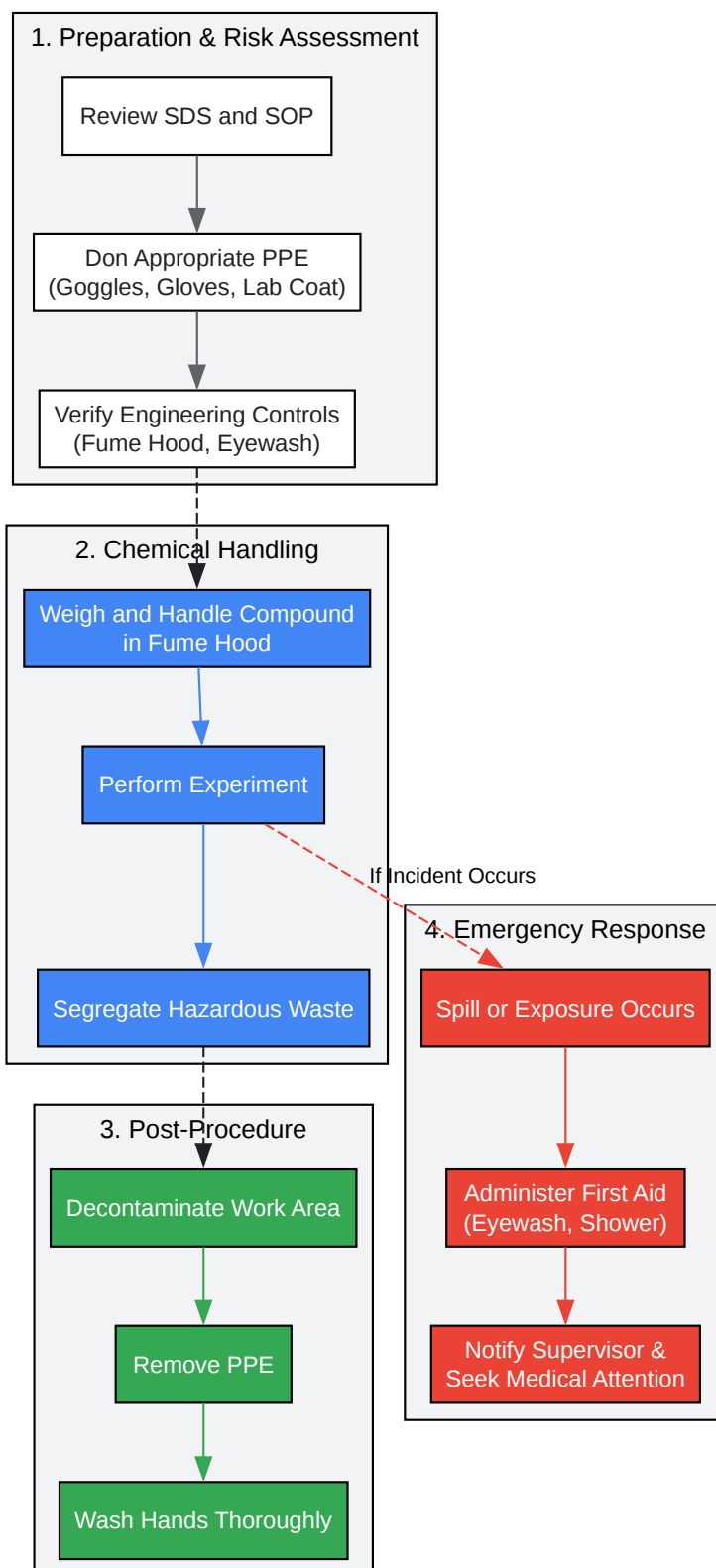
- Minor Spill: Evacuate personnel to a safe area.[7] Ensure adequate ventilation.[7] Wearing appropriate PPE, sweep up the spilled solid, avoiding dust formation, and place it into a suitable, closed container for disposal.[2][6]
- Major Spill: Notify appropriate emergency personnel.[14] Evacuate the area and prevent access.[14] Clean-up should only be performed by qualified personnel equipped with appropriate PPE, including respiratory protection.[14] Prevent spillage from entering drains or water courses.[7][14]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical powder, alcohol-resistant foam, or carbon dioxide (CO₂).[\[2\]](#)[\[5\]](#)[\[7\]](#)
- Specific Hazards: Thermal decomposition can produce hazardous gases, including carbon monoxide, carbon dioxide, and nitrogen oxides (NO_x).[\[2\]](#)[\[6\]](#)
- Protective Equipment: Firefighters must wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[6\]](#)[\[7\]](#)

Visualized Safety Workflow

The following diagram illustrates the standard workflow for handling **2-Hydroxybenzonitrile**, from preparation to emergency response.



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Caption: Safe handling and emergency workflow for **2-Hydroxybenzonitrile**.

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